

An In-depth Technical Guide to Diethyl (1-methylbutyl)malonate

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Compound of Interest

Compound Name: Diethyl (1-methylbutyl)malonate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Diethyl (1-methylbutyl)malonate**, a key intermediate in organic synthesis, particularly in the pharmaceutical industry. This document outlines its chemical and physical properties, detailed synthesis protocols, and significant applications, with a focus on its role in the production of barbiturates.

Chemical and Physical Properties

Diethyl (1-methylbutyl)malonate is a diester of malonic acid. Its structure features a secondary butyl group attached to the alpha-carbon of diethyl malonate. This seemingly simple structural feature is pivotal in the synthesis of various organic molecules, including pharmaceuticals.

Identifiers and General Properties

Property	Value	Source
CAS Number	76-72-2	[1]
Molecular Formula	C ₁₄ H ₂₆ O ₄	[2]
Molecular Weight	258.35 g/mol	[2]
IUPAC Name	diethyl 2-ethyl-2-(1-methylbutyl)propanedioate	[3]
Synonyms	Ethyl(1-methylbutyl)-malonic Acid Diethyl Ester, Ethyl(α-methylbutyl)-malonic Acid Diethyl Ester, Diethyl ethyl(1-methylbutyl)malonate	[1][2]
Appearance	Colorless liquid	[4]

Physical Properties

Property	Value	Source
Boiling Point	267.6 °C at 760 mmHg	[2]
Density	0.967 g/cm ³	[2]
Refractive Index	1.44	[2]
Flash Point	114.2 °C	[2]
Solubility	Soluble in chloroform and ethyl acetate (slightly). In water, 20 g/L at 20 °C. Miscible with ethanol and ether; very soluble in acetone and benzene.	[1][2]

Synthesis of Diethyl (1-methylbutyl)malonate

The primary method for synthesizing **Diethyl (1-methylbutyl)malonate** is through the malonic ester synthesis, a versatile method for forming carbon-carbon bonds. This process involves the alkylation of a malonic ester enolate.

Reaction Scheme

The synthesis is a two-step alkylation of diethyl malonate. First, an ethyl group is introduced, followed by the 1-methylbutyl group.

Synthesis of **Diethyl (1-methylbutyl)malonate**.

Experimental Protocol: Synthesis of Diethyl (1-methylbutyl)malonate

This protocol is based on the principles of malonic ester synthesis.

Materials:

- Diethyl ethylmalonate
- Sodium ethoxide
- 2-Bromopentane (or methanesulfonic acid (2-pentyl) ester)[\[5\]](#)
- Anhydrous ethanol
- Toluene
- Hydrochloric acid (dilute)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar

- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Preparation of the Enolate: In a dry round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Diethyl Ethylmalonate: To the stirred solution of sodium ethoxide, add diethyl ethylmalonate dropwise at a rate that maintains a gentle reflux.
- Alkylation: After the addition of diethyl ethylmalonate is complete, add 2-bromopentane (or methanesulfonic acid (2-pentyl) ester) dropwise to the reaction mixture.^[5] The reaction is typically exothermic.
- Reaction Completion: After the addition of the alkylating agent, heat the mixture to reflux for several hours until the reaction is complete (monitoring by TLC is recommended).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Remove the ethanol by distillation or under reduced pressure using a rotary evaporator.
 - To the residue, add toluene and water. Transfer the mixture to a separatory funnel.
 - Separate the organic layer. Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:

- Filter off the drying agent.
- Remove the toluene under reduced pressure.
- Purify the crude **Diethyl (1-methylbutyl)malonate** by vacuum distillation.[5]

Application in the Synthesis of Pentobarbital

A significant application of **Diethyl (1-methylbutyl)malonate** is in the synthesis of the barbiturate drug pentobarbital (5-ethyl-5-(1-methylbutyl)barbituric acid).[6] This is achieved through a condensation reaction with urea.

Reaction Scheme

Synthesis of Pentobarbital.

Experimental Protocol: Synthesis of Pentobarbital

This protocol is adapted from a patented method.[6]

Materials:

- **Diethyl (1-methylbutyl)malonate**
- Urea
- Sodium methoxide solution in methanol (e.g., 29% w/w)
- Ethyl acetate
- Cold water
- Activated carbon
- Hydrochloric acid
- Ethanol (for recrystallization)
- Reaction flask
- Distillation apparatus

- Heating mantle
- Filtration apparatus
- Beakers and other standard laboratory glassware

Procedure:

- Reaction Setup: To a reaction flask, add 139.7 g of a 29% (w/w) sodium methoxide solution in methanol and 2.5 g of ethyl acetate.[\[7\]](#)
- Initial Heating: Heat the mixture to 60-85 °C for 30 minutes.[\[7\]](#)
- Addition of Reactants: Add 60.6 g of urea and 129.2 g of **Diethyl (1-methylbutyl)malonate** to the reaction mixture.[\[7\]](#)
- Reaction and Distillation: Heat the mixture to 135-140 °C to distill off methanol and ethanol.[\[7\]](#) After the distillation, continue heating under reduced pressure for 2-3 hours to ensure the reaction goes to completion.[\[7\]](#)
- Work-up:
 - Cool the reaction mixture to below 20 °C.
 - Dissolve the residue in 517 g of cold water.[\[7\]](#)
 - Add activated carbon for decolorization and filter the solution.
 - Acidify the filtrate with hydrochloric acid to a pH of 3-4.[\[7\]](#)
 - Collect the precipitated crude pentobarbital by filtration.
- Purification:
 - Recrystallize the crude product from an aqueous ethanol solution.
 - Filter the purified crystals, wash with cold water, and dry under vacuum to obtain pure 5-ethyl-5-(1-methylbutyl)barbituric acid (pentobarbital).[\[7\]](#)

Other Applications

Besides its prominent role in barbiturate synthesis, **Diethyl (1-methylbutyl)malonate** is a versatile reagent in organic synthesis and has been used in:

- **Electrochemistry:** It has been used as a reagent in the electrochemical synthesis of ureides from esters.[8]
- **Flavor and Fragrance Industry:** Due to its fruity odor, it finds application as a fragrance ingredient.[9]
- **General Organic Synthesis:** As a dialkylated malonic ester, it serves as a building block for more complex molecules.[1]

Safety Information

Diethyl (1-methylbutyl)malonate is a chemical that should be handled with appropriate safety precautions in a laboratory setting. It may cause skin and eye irritation.[9] Inhalation of vapors should be avoided. Always consult the Safety Data Sheet (SDS) before handling this compound.

Disclaimer: The experimental protocols provided in this guide are for informational purposes only and should be carried out by trained professionals in a suitable laboratory environment with all necessary safety precautions. The synthesis of controlled substances like pentobarbital is subject to strict legal regulations.

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